

Application Note: GPR120 Agonist Screening Using a β -Arrestin 2 Recruitment Assay

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Compound of Interest

Compound Name: GPR120 Agonist 5

Cat. No.: B15571538

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Introduction

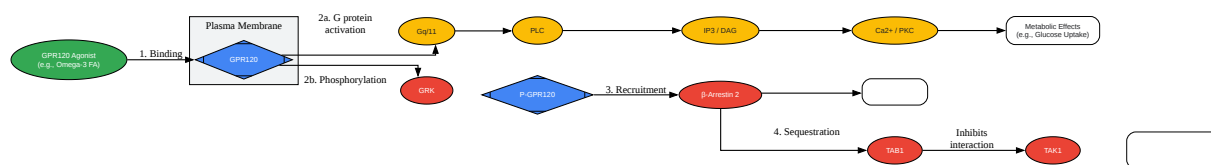
G protein-coupled receptor 120 (GPR120), also known as free fatty acid receptor 4 (FFAR4), is a key receptor for long-chain unsaturated fatty acids, particularly omega-3 fatty acids like docosahexaenoic acid (DHA) and eicosapentaenoic acid (EPA).^{[1][2][3]} GPR120 is highly expressed in adipose tissue and pro-inflammatory macrophages.^{[1][3]} Upon activation by agonists, GPR120 can signal through both G protein-dependent and β -arrestin-dependent pathways.^{[4][5]} The recruitment of β -arrestin 2 (β -arr2) to GPR120 is of significant interest as it mediates potent anti-inflammatory and insulin-sensitizing effects, making GPR120 an attractive therapeutic target for metabolic diseases such as type 2 diabetes and obesity.^{[1][2][4][5]}

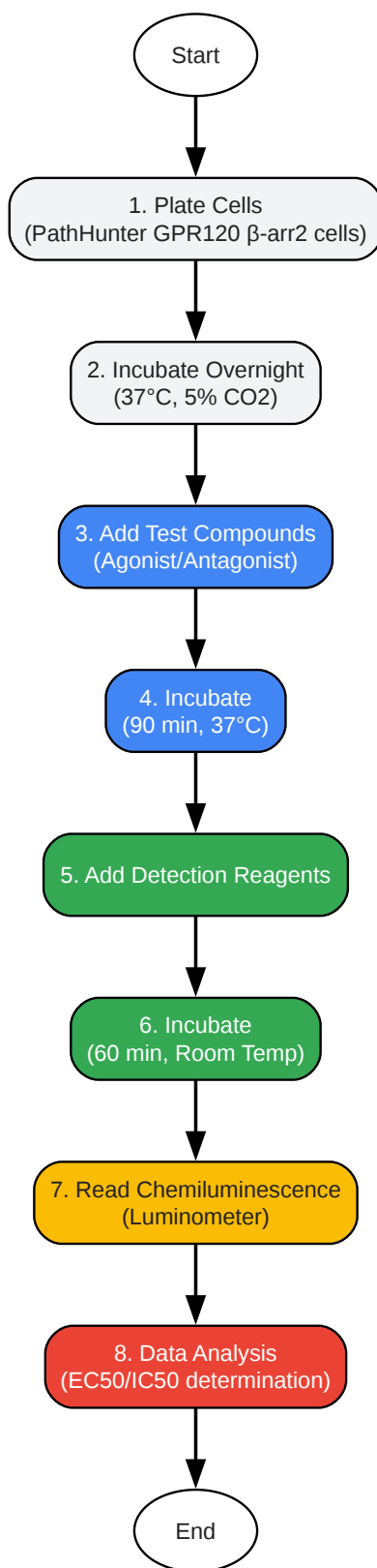
This application note provides a detailed protocol for a β -arrestin 2 recruitment assay to identify and characterize GPR120 agonists. The assay is based on the principle of enzyme fragment complementation (EFC), a robust and high-throughput screening method.^{[6][7][8]}

GPR120 Signaling and β -Arrestin 2 Recruitment

Activation of GPR120 by an agonist leads to a conformational change in the receptor, facilitating its phosphorylation by G protein-coupled receptor kinases (GRKs). This phosphorylation creates a binding site for β -arrestin 2. The binding of β -arrestin 2 to the phosphorylated GPR120 sterically hinders further G protein coupling, leading to receptor desensitization and internalization.^[9] Importantly, the GPR120- β -arrestin 2 complex acts as a scaffold for downstream signaling molecules. In macrophages, this complex interacts with TAB1, inhibiting the TAK1-mediated pro-inflammatory pathways (NF- κ B and JNK), thereby exerting anti-inflammatory effects.^{[1][4][5]}

The discovery of biased agonists, which preferentially activate either G protein or β -arrestin pathways, has opened new avenues for targeted drug development.^{[6][10][11][12]} A β -arrestin recruitment assay is therefore a critical tool to identify such biased ligands for GPR120.





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